

Investigating Clathrin-Mediated Endocytosis with Hydroxy Dynasore: An In-depth Technical Guide

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Compound of Interest

Compound Name: Hydroxy Dynasore

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Hydroxy Dynasore**, a potent inhibitor of dynamin, and its application in the study of clathrin-mediated endocytosis (CME). This document details the compound's mechanism of action, provides key quantitative data, outlines experimental protocols for its use, and presents visual workflows and signaling pathways to facilitate a deeper understanding of its utility in research and drug development.

Introduction to Hydroxy Dynasore

Hydroxy Dynasore, also known as Dyngo-4a, is a cell-permeable small molecule that acts as a potent and specific inhibitor of the GTPase activity of dynamin.[1][2] Dynamin is a large GTPase essential for the scission of newly formed vesicles from the plasma membrane during endocytosis, including the clathrin-mediated pathway.[3][4] By inhibiting dynamin, **Hydroxy Dynasore** effectively blocks the final step of vesicle budding, making it a valuable tool for investigating the mechanisms of CME and for screening potential therapeutic agents that target this pathway.[1][5] Compared to its analog, Dynasore, **Hydroxy Dynasore** exhibits improved potency and reduced cytotoxicity.[1]

Core Data and Properties

A summary of the key quantitative data for **Hydroxy Dynasore** is presented below, offering a quick reference for experimental design.

Table 1: Chemical and Physical Properties of Hydroxy Dynasore

Property	Value
Molecular Weight	338.31 g/mol [2][6]
Molecular Formula	C ₁₈ H ₁₄ N ₂ O ₅ [2]
CAS Number	1256493-34-1[2][6]
Appearance	Faintly yellow to dark yellow powder[7]
Solubility	Soluble to 100 mM in DMSO[2][6]
Storage	Store at -20°C[2][6]

Table 2: Inhibitory Activity of Hydroxy Dynasore

Target	IC ₅₀ Value	Conditions
Dynamin 1	0.38 µM[1][2][6]	Brain recombinant
Dynamin 2	2.3 µM[1][8]	Recombinant mouse
Clathrin-Mediated Endocytosis	5.7 µM[1][5]	Transferrin uptake in U2OS cells
Botulinum Neurotoxin A (BoNT/A-Hc) uptake	16.0 ± 1.2 µM[1]	Cultured hippocampal neurons

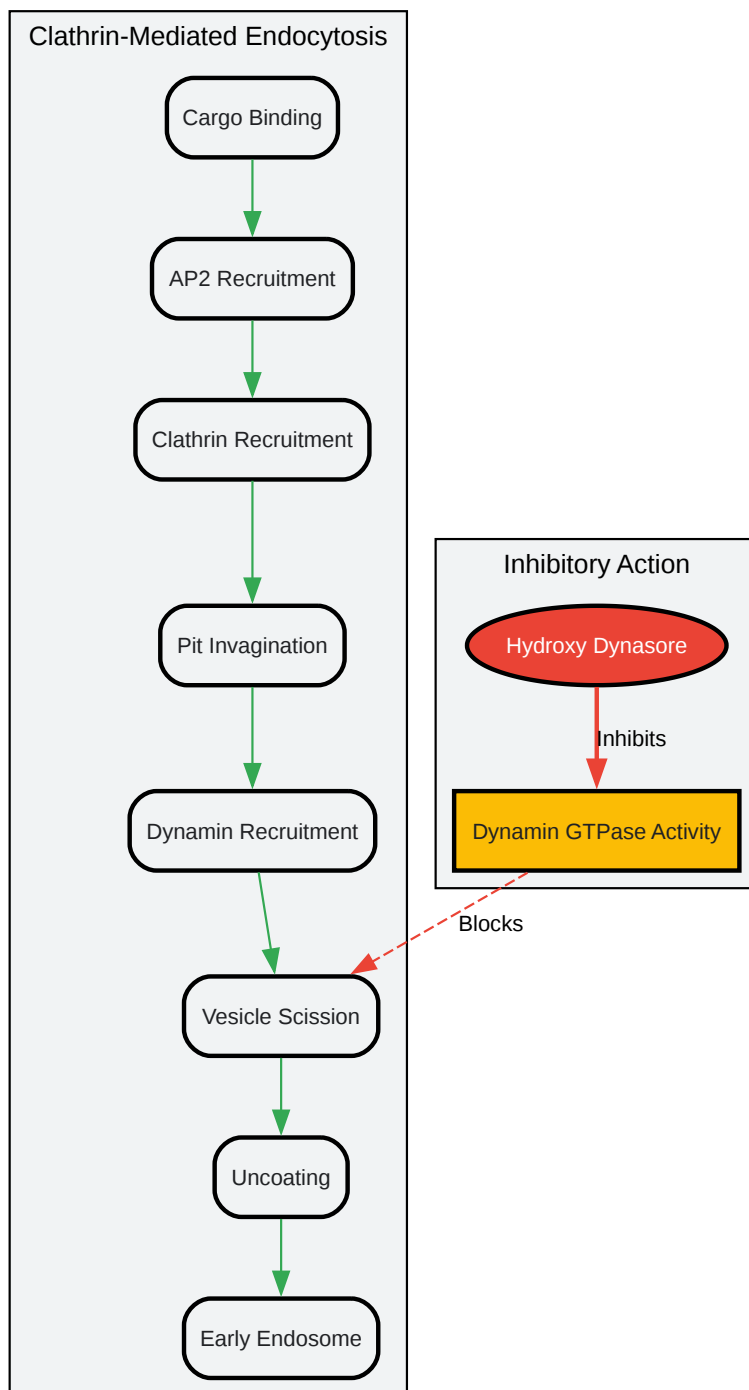
Mechanism of Action

Clathrin-mediated endocytosis is a fundamental cellular process for the internalization of a wide range of molecules, from nutrients to signaling receptors.[9][10] The process is initiated by the recruitment of adaptor protein 2 (AP2) and clathrin to the plasma membrane, leading to the formation of a clathrin-coated pit.[9][10] As the pit invaginates, it sequesters cargo. The final

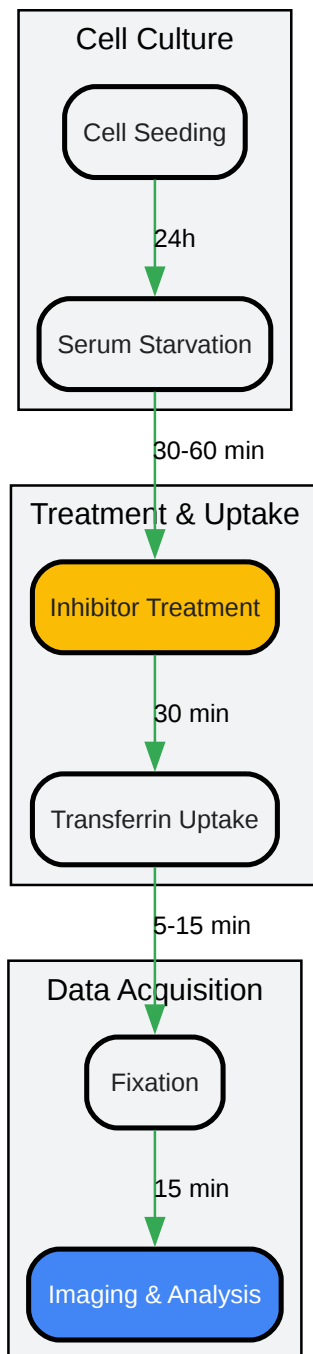
step, vesicle scission, is mediated by the GTPase dynamin.[3][4] Dynamin polymerizes around the neck of the invaginated pit, and upon GTP hydrolysis, it constricts and severs the vesicle from the parent membrane.[4][11]

Hydroxy Dynasore inhibits the GTPase activity of dynamin.[1] This inhibition prevents the conformational changes in dynamin necessary for membrane fission, leading to an accumulation of clathrin-coated pits arrested at the plasma membrane.[12]

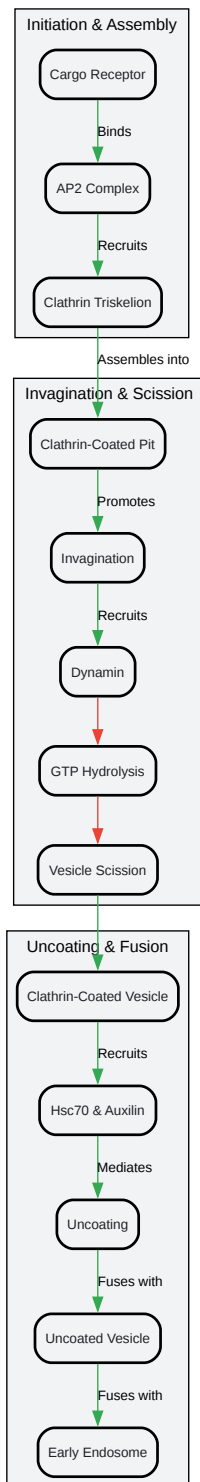
Mechanism of Hydroxy Dynasore in CME



Experimental Workflow: Transferrin Uptake Assay



Signaling Pathway of Clathrin-Mediated Endocytosis

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References

- 1. How are clathrin-coated vesicles uncoated? - Mechanobiology Institute, National University of Singapore [mbi.nus.edu.sg]
- 2. molbiolcell.org [molbiolcell.org]
- 3. protocols.io [protocols.io]
- 4. Transferrin uptake assay to measure Clathrin-mediated endocytosis in HIPCS derived neurons. [protocols.io]
- 5. academic.oup.com [academic.oup.com]
- 6. A Dynamin-Actin Interaction Is Required for Vesicle Scission during Endocytosis in Yeast - PMC [pmc.ncbi.nlm.nih.gov]
- 7. elibrary.ru [elibrary.ru]
- 8. The Role of Dynamin and Its Binding Partners in Coated Pit Invagination and Scission - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Regulation of clathrin-mediated endocytosis by hierarchical allosteric activation of AP2 - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Roles of AP-2 in Clathrin-Mediated Endocytosis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Roles of AP-2 in Clathrin-Mediated Endocytosis | PLOS One [journals.plos.org]
- 12. researchgate.net [researchgate.net]
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